

Technical Guide: Iridium(III) Bromide Tetrahydrate

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Iridium(III) bromide tetrahydrate*

CAS No.: 13464-83-0

Cat. No.: B086227

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Precision Stoichiometry, Synthesis, and Catalytic Utility

Executive Summary

Iridium(III) bromide tetrahydrate (

) is a critical precursor in organometallic synthesis, specifically for generating photoactive iridium complexes and C-H activation catalysts. While its theoretical molecular weight is 503.99 g/mol, treating this value as a constant is a primary source of experimental error. Due to the compound's hygroscopic nature and variable coordination sphere, the "tetrahydrate" designation is often nominal.

This guide addresses the physicochemical reality of

, providing a protocol for assay-based stoichiometry correction, synthesis from oxides, and validation via thermal analysis.

Part 1: Physicochemical Profile[1]

The following data represents the theoretical baseline. In practice, the hydration shell varies (typically

), altering the effective molecular weight.

Table 1: Core Specifications

Property	Value	Notes
Formula	<code>ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted"></code>	Often listed as in commerce.[1][2]
Molecular Weight (Theoretical)	503.99 g/mol	Based on exact stoichiometry.[1]
Anhydrous Weight	431.92 g/mol	core only.
Iridium Content (Theoretical)	38.14%	Pure tetrahydrate basis.
CAS Number	13464-83-0	Specific to the tetrahydrate/hydrate.[1][3][4][5]
Appearance	Dark brown/Black crystals	Highly hygroscopic; deliquescent in humid air.
Solubility	Water, Alcohol, Acetone	Insoluble in non-polar solvents (Hexane, Ether).

Part 2: The "Hydration Trap" & Stoichiometry Correction

Senior Scientist Insight: Relying on the label MW (

) for catalytic loading will likely result in under-loading the metal center, as commercial samples often contain excess adsorbed water or slight deviations in hydration (

).

The Protocol: Assay-Based Calculation

Instead of using the theoretical MW, you must calculate the Effective Molecular Weight (

) based on the specific lot's Iridium assay (usually provided on the Certificate of Analysis).

Example: If your Certificate of Analysis lists the Ir content as 36.5%:

Use

for all molar calculations, not

Part 3: Synthesis & Purification Workflow

While often purchased, in-house synthesis ensures halide purity, which is critical when the material is a precursor for sensitive photoredox catalysts.

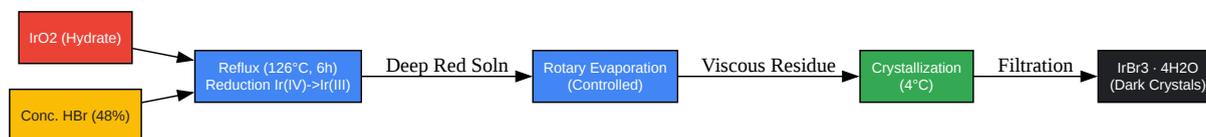
Reaction Logic

The synthesis utilizes the acid digestion of Iridium(IV) oxide hydrate. The reduction from Ir(IV) to Ir(III) occurs concomitantly with bromide coordination.

Experimental Protocol

- Digestion: Charge a round-bottom flask with (1.0 eq). Add concentrated Hydrobromic Acid (48% w/w, excess, ~10 eq).
- Reflux: Heat to reflux () for 4–6 hours. The black oxide suspension will dissolve to form a deep dark-red/brown solution.
- Concentration: Evaporate the solution to near-dryness using a rotary evaporator. Do not distill to complete dryness under high heat, as this may form insoluble anhydrous species.
- Crystallization: Redissolve the residue in a minimum amount of hot water. Allow to cool slowly to .
- Isolation: Filter the dark crystals and dry under vacuum at room temperature. Note: Excessive heating under vacuum will remove coordinated water, changing the hydration state.

Workflow Diagram



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Figure 1: Synthesis pathway transforming Iridium Oxide to Iridium Bromide via hydrobromic acid digestion.

Part 4: Analytical Validation

To ensure the material is suitable for high-precision catalysis, validate the hydration state and metal content.

Thermogravimetric Analysis (TGA)

TGA is the definitive method to determine the value of '

' in

.

- Method: Ramp

from

to

under

.

- Profile:

- Step 1 (

): Loss of uncoordinated/surface water.

- Step 2 (): Loss of coordinated water (dehydration to anhydrous).
- Step 3 (): Decomposition to Iridium metal () and Bromine gas.

ICP-OES (Inductively Coupled Plasma)

Used to establish the "Assay-based MW" described in Part 2.

- Target: Iridium signal (224.268 nm line).
- Standard: Traceable NIST Iridium standard.

Part 5: Applications in Drug Development

Iridium(III) bromide is less common than the chloride analog but is chemically distinct due to the lability of the bromide ligand. This makes it a superior precursor for specific catalytic cycles.

Key Application: C-H Activation & Photoredox

In drug discovery, Late-Stage Functionalization (LSF) relies on Iridium catalysts to install functional groups on metabolic stable pharmacophores.

- Ligand Exchange Precursor:

reacts faster with bulky bipyridine ligands than

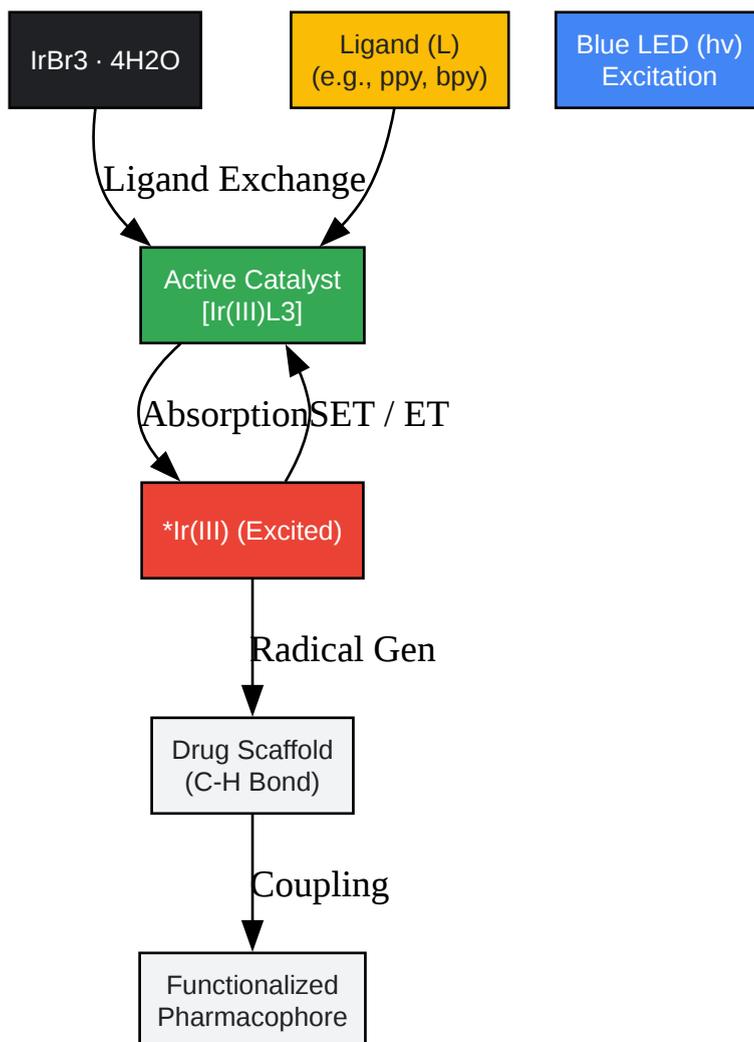
due to the weaker Ir-Br bond, facilitating the synthesis of photocatalysts like

.

- Cross-Coupling: Used in photoredox cross-coupling of alkyl bromides with amines to generate

-alkylated aldehydes, a scaffold common in bioactive alkaloids.

Mechanism Diagram



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Figure 2: Role of IrBr₃ as a precursor in generating photoactive catalysts for pharmaceutical synthesis.

References

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- To cite this document: BenchChem. [Technical Guide: Iridium(III) Bromide Tetrahydrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086227#iridium-iii-bromide-tetrahydrate-molecular-weight>]

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